

condensation reactions with N,N'-Dimethyloxamide

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Compound Focus: N,N'-Dimethyloxamide

CAS No.: 615-35-0

Cat. No.: S600890

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Chemical Profile of N,N'-Dimethyloxamide

The table below summarizes the key identifiers and physical properties of **N,N'-Dimethyloxamide**, which are essential for handling and planning experiments.

Property	Value
CAS Number	615-35-0 [1]
Molecular Formula	C ₄ H ₈ N ₂ O ₂ [2] [1]
Molecular Weight	116.12 g/mol [2] [1]
Melting Point	209–210 °C (literature) [3]; 215–217 °C (commercial source) [1]
SMILES	CNC(=O)C(=O)NC [1]
Appearance	Needles or hexagonal leaflets from water [3]
Solubility	Very soluble in hot water, soluble in alcohol [3]
Density	1.28–1.31 g/cm ³ [3]

Synthesis and Nitration Protocols

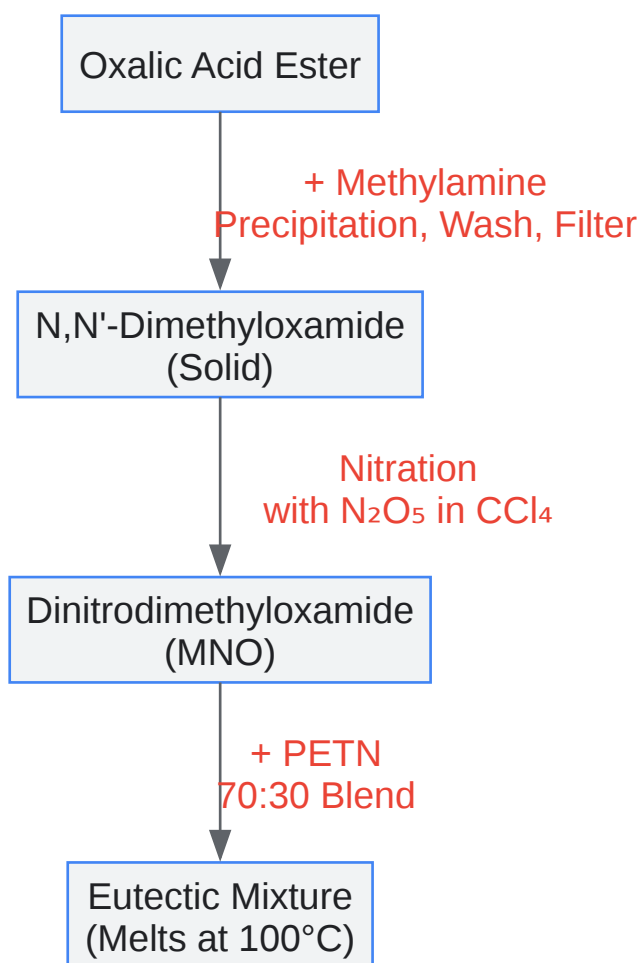
Here is a detailed experimental methodology for synthesizing and reacting **N,N'-Dimethyloxamide**, compiled from historical and technical sources.

Synthesis of N,N'-Dimethyloxamide

This protocol is adapted from historical literature and forum discussions [3].

- **Objective:** To prepare **N,N'-Dimethyloxamide** from an oxalic acid ester and methylamine.
- **Reaction:** $(\text{COOR})_2 + 2 \text{CH}_3\text{NH}_2 \rightarrow (\text{CONHCH}_3)_2 + 2 \text{ROH}$ (where R is an ethyl or methyl group) [3].
- **Procedure:**
 - Add ethyl oxalate to a strong, cooled aqueous solution of methylamine. Methylamine is typically used as a concentrated aqueous solution, often prepared by free-basing its hydrochloride salt [3].
 - The product, **N,N'-Dimethyloxamide**, will precipitate from the solution.
 - Collect the solid by filtration.
 - Wash the precipitate sequentially with dilute acetic acid and then with alcohol [3].
 - Recrystallize the crude product from hot water to obtain needles or hexagonal leaflets [3].

The workflow below summarizes the synthesis and subsequent nitration reaction.



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Nitration to Dinitrodimehyloxamide (MNO)

This protocol is adapted from a 2002 forum post citing a 1946 US Patent [3]. **Note:** This is a specialized, hazardous reaction.

- **Objective:** To nitrate **N,N'-Dimethyloxamide** using an anhydrous nitration process.
- **Reaction:** $(\text{CONHCH}_3)_2 + 2 \text{N}_2\text{O}_5 \rightarrow (\text{CON}(\text{NO}_2)\text{CH}_3)_2 + \text{other products}$.
- **Materials:**
 - **N,N'-Dimethyloxamide**
 - Dinitrogen pentoxide (N₂O₅)
 - Carbon tetrachloride (CCl₄)
 - Phosphorus pentoxide (P₂O₅)
- **Procedure:**

- Prepare a nitrating solution by dissolving 10.3 grams of N_2O_5 in 100 ml of CCl_4 in the presence of 3 grams of P_2O_5 .
- Add 2 grams of dimethyloxamide to this solution. The temperature is expected to rise by 15–30°C.
- Maintain the reaction mixture for 20–45 minutes.
- Filter the clear solution to remove spent P_2O_5 and phosphoric acid.
- Recover the residual N_2O_5 and distill out CCl_4 under vacuum.
- The residue is crude dinitrodimehyloxamide (MNO) [3].

Application in Energetic Materials

The primary application found for a derivative of **N,N'-Dimethyloxamide** is in the field of energetic materials, not pharmaceuticals:

- **Eutectic Explosive:** A 70:30 mixture by weight of PETN (pentaerythritol tetranitrate) and dinitrodimehyloxamide (MNO) forms a eutectic mixture that melts at 100°C and can be cast as a homogeneous liquid. This cast material was reported to have a detonation velocity of 8500 m/s [3].

Analysis and Limitations of Available Data

The search results are insufficient for creating detailed application notes for drug development.

- **Limited Scope:** The data primarily covers basic properties, synthesis, and an application in explosives. No information was found on its use in medicinal chemistry or as a building block in drug development.
- **Outdated and Informal Sources:** The most detailed reaction protocols come from a 2002 online forum [3] citing much older patents, which may not reflect modern safety or optimization standards.
- **Lack of Condensation Reactions:** The core request for "condensation reactions with **N,N'-Dimethyloxamide**" remains unaddressed. It is unclear if it acts as a reactant in such transformations.

Recommendations for Further Research

To obtain the information you need, consider these avenues:

- **Search Specialized Databases:** Use platforms like **SciFinder**, **Reaxys**, or **PubMed** to search for "**N,N'-Dimethyloxamide**" specifically in reaction databases. These are more likely to contain

information on its use in condensation reactions.

- **Broaden Search Terms:** Explore related chemistry using terms like "oxamide derivatives," "N-methyloxamide," or search for its use as a ligand in coordination chemistry, which is hinted at in one search result [4].
- **Consult Recent Literature:** Focus on journal articles from the last decade, as the most relevant information found here is over 20 years old.

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References

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